

An In-depth Technical Guide to Kadsuric Acid: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Kadsuric acid

Cat. No.: B1254740

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kadsuric acid, a naturally occurring triterpenoid, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Kadsuric acid**, with a focus on data relevant to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Kadsuric acid is classified as a seco-lanostane triterpenoid. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₆ O ₄	
Molecular Weight	470.7 g/mol	
IUPAC Name	(4E,6E)-4,6-dimethyl-8-(5,5,8a-trimethyl-2-methylenedecahydronaphthalen-1-yl)octa-4,6-dienoic acid	
CAS Number	62393-88-8	

Further quantitative data such as melting point, boiling point, solubility, and pKa for **Kadsuric acid** are not readily available in the reviewed literature and require further experimental determination.

Isolation and Purification

Kadsuric acid is a natural product isolated from *Kadsura coccinea*, a plant used in traditional medicine.

Experimental Protocol: General Extraction from *Kadsura coccinea*

A general method for the extraction of triterpenoids from the roots and stems of *Kadsura coccinea* involves the following steps:

- **Extraction:** The dried and powdered plant material (roots and stems) is extracted with a suitable organic solvent, such as ether or 80% acetone.
- **Fractionation:** The resulting crude extract is then typically subjected to solvent-solvent partitioning to separate compounds based on their polarity. An ether-soluble fraction has been shown to contain **Kadsuric acid**.

A detailed, step-by-step purification protocol for isolating **Kadsuric acid** to high purity is not explicitly detailed in the available literature and would likely involve chromatographic techniques such as column chromatography and high-performance liquid chromatography (HPLC).

Spectroscopic Data

Detailed spectroscopic data for **Kadsuric acid** is limited in publicly available databases. The following represents a general overview based on the typical spectral characteristics of related triterpenoid structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Specific ^1H and ^{13}C NMR data for **Kadsuric acid** are not available in the searched literature. The characterization of related lanostane-type triterpenoids from *Kadsura coccinea* suggests

that the NMR spectra would be complex, showing characteristic signals for multiple methyl groups, olefinic protons, and carbons associated with the triterpenoid skeleton and the carboxylic acid functional groups.

Infrared (IR) Spectroscopy

A specific IR spectrum for **Kadsuric acid** has not been found. However, based on its chemical structure, the IR spectrum is expected to exhibit characteristic absorption bands for:

- O-H stretching (carboxylic acid): A broad band in the region of 2500-3300 cm^{-1}
- C=O stretching (carboxylic acid): A strong, sharp peak around 1700-1725 cm^{-1}
- C-H stretching (alkanes and alkenes): Multiple sharp peaks in the region of 2850-3000 cm^{-1}
- C=C stretching (alkenes): Peaks in the region of 1600-1680 cm^{-1}

Mass Spectrometry (MS)

While a specific mass spectrum for **Kadsuric acid** is not provided in the search results, the molecular formula $\text{C}_{30}\text{H}_{46}\text{O}_4$ indicates a monoisotopic mass of 470.3396 g/mol. High-resolution mass spectrometry would be expected to confirm this molecular weight. The fragmentation pattern in mass spectrometry would likely involve the loss of water (H_2O) and carbon dioxide (CO_2) from the carboxylic acid groups, as well as fragmentation of the triterpenoid backbone.

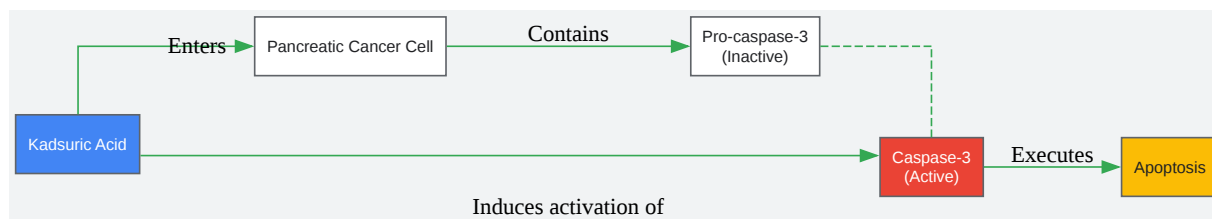
Biological Activity and Signaling Pathways

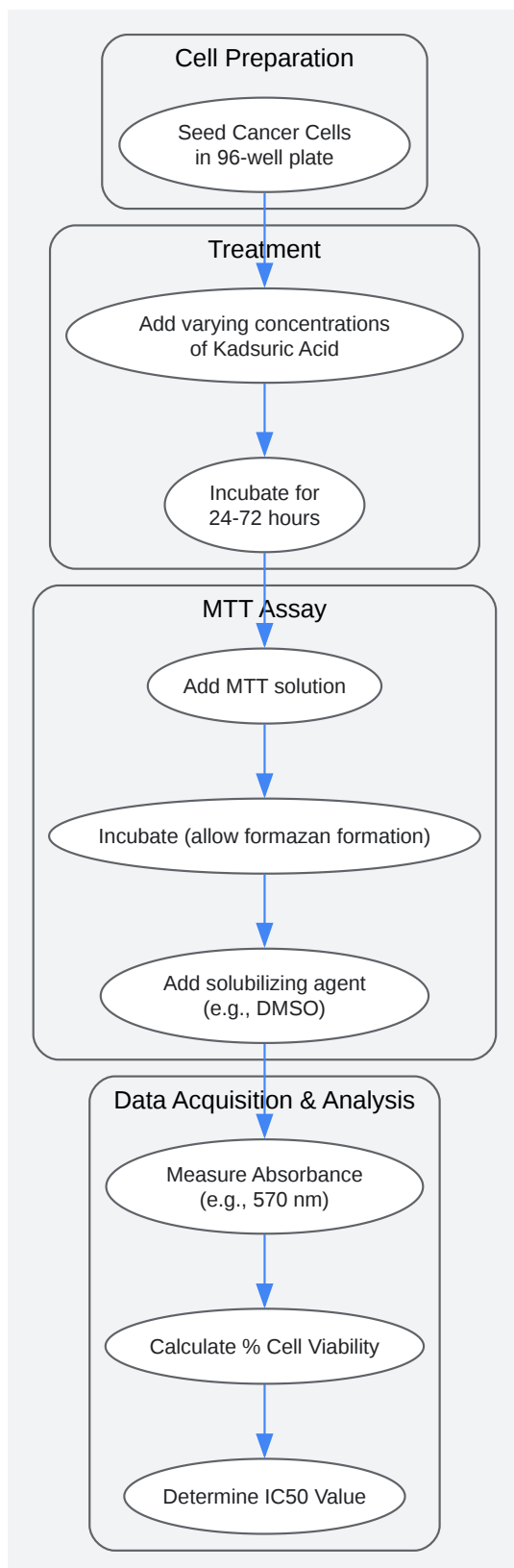
Kadsuric acid has demonstrated cytotoxic effects against cancer cells, suggesting its potential as an anticancer agent.

Cytotoxicity and Apoptosis Induction

One study has shown that **Kadsuric acid** exhibits cytotoxic activity against pancreatic cancer cells. The mechanism of this cytotoxicity involves the induction of apoptosis, a form of programmed cell death.

The apoptotic activity of **Kadsuric acid** has been linked to the activation of caspase-3. Caspases are a family of protease enzymes that play a crucial role in the execution phase of apoptosis. The activation of caspase-3 is a key event that leads to the cleavage of various cellular substrates, ultimately resulting in the dismantling of the cell.





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